

Personal protective equipment for handling 3-Nitro-4,5-dihydroisoxazole

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Compound of Interest

Compound Name: 3-Nitro-4,5-dihydroisoxazole

Cat. No.: B073563

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Essential Safety and Handling Guide for 3-Nitro-4,5-dihydroisoxazole

Disclaimer: A specific Safety Data Sheet (SDS) for **3-Nitro-4,5-dihydroisoxazole** is not readily available in the public domain. The following guidance is based on the safety protocols for structurally similar nitro compounds and general laboratory safety best practices. It is imperative to conduct a thorough risk assessment before handling this chemical and to consult with your institution's Environmental Health and Safety (EHS) department.

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **3-Nitro-4,5-dihydroisoxazole**. The procedural steps outlined below are intended to answer specific operational questions regarding personal protective equipment (PPE), handling, and disposal.

Physical and Chemical Properties

While a comprehensive, experimentally verified set of properties for **3-Nitro-4,5-dihydroisoxazole** is limited, the following data has been computed and is available from public sources.

Property	Value	Source
Molecular Formula	C ₃ H ₄ N ₂ O ₃	PubChem[1]
Molecular Weight	116.08 g/mol	PubChem[1]
Boiling Point	206°C at 760 mmHg	MySkinRecipes[2]
Storage Temperature	2-8°C, dry and sealed	MySkinRecipes[2]

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory when handling nitro compounds due to their potential for toxicity, irritation, and reactivity.[3] The following table summarizes the recommended PPE based on best practices for handling hazardous organic chemicals.

PPE Category	Specification	Rationale
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields (conforming to EN 166 or NIOSH standards). A face shield is required when there is a risk of splashes.[4]	Protects against splashes and vapors that can cause severe eye irritation.[4]
Skin Protection	Wear a fire/flame-resistant and impervious lab coat, buttoned. Full-length pants and closed-toe shoes are mandatory.[3][4]	Provides a barrier against accidental skin contact.
Hand Protection	Chemical-impermeable gloves are required. Butyl rubber gloves are generally recommended for nitro compounds. Always inspect gloves before use.[3][4]	Prevents skin absorption, a primary route of exposure for nitro compounds.[4]
Respiratory Protection	All handling should be performed in a certified chemical fume hood.[3][4] If engineering controls are insufficient or during a spill, an air-purifying respirator (APR) with organic vapor cartridges is recommended.[3]	Protects against the inhalation of potentially harmful vapors.

Operational Plan: Handling Procedures

Adherence to a strict operational protocol is crucial to minimize exposure and ensure safety.

1. Pre-Handling Checklist:

- Risk Assessment: Conduct a thorough risk assessment for the specific experimental procedure.

- SDS Review: Although a specific SDS is unavailable, review SDSs for similar nitro compounds.
- Emergency Equipment: Ensure a safety shower and eyewash station are accessible and have been recently tested.[3]
- Spill Kit: Have an appropriate spill kit readily available.
- PPE Inspection: Inspect all required PPE for integrity before use.[3]
- Fume Hood Verification: Confirm the chemical fume hood is functioning correctly by checking the airflow monitor.[3]

2. Handling:

- Perform all manipulations of **3-Nitro-4,5-dihydroisoxazole** within a designated area of a certified chemical fume hood to minimize inhalation exposure.[3]
- If handling the solid form, do so carefully to minimize dust generation.[3]
- Avoid contact with skin and eyes.[5]
- Do not eat, drink, or smoke when using this product.[6]
- Wash hands thoroughly after handling.[6]

Disposal Plan

Chemical waste generators must determine if a discarded chemical is classified as hazardous waste and consult local, regional, and national regulations for proper disposal.[5] The following is a general procedural guide.

1. Waste Collection:

- Original Container: Whenever possible, leave the chemical waste in its original container.[7]
- Waste Container: If transferring is necessary, use a clean, compatible, and clearly labeled container with a secure lid.[7]

- Labeling: Clearly label the waste container as "Hazardous Waste: **3-Nitro-4,5-dihydroisoxazole**" and include the accumulation start date.[7]
- No Mixing: Do not mix this waste with other chemical waste streams.[7]

2. Storage:

- Store the sealed waste container in a designated hazardous waste accumulation area.[7]
- The storage area should be cool, dry, and well-ventilated.[5]

3. Disposal:

- Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company to arrange for pickup and disposal.[7]
- On-site treatment, such as neutralization or drain disposal, is not a suitable option for this type of chemical.[8]

Emergency Procedures

Spill Response:

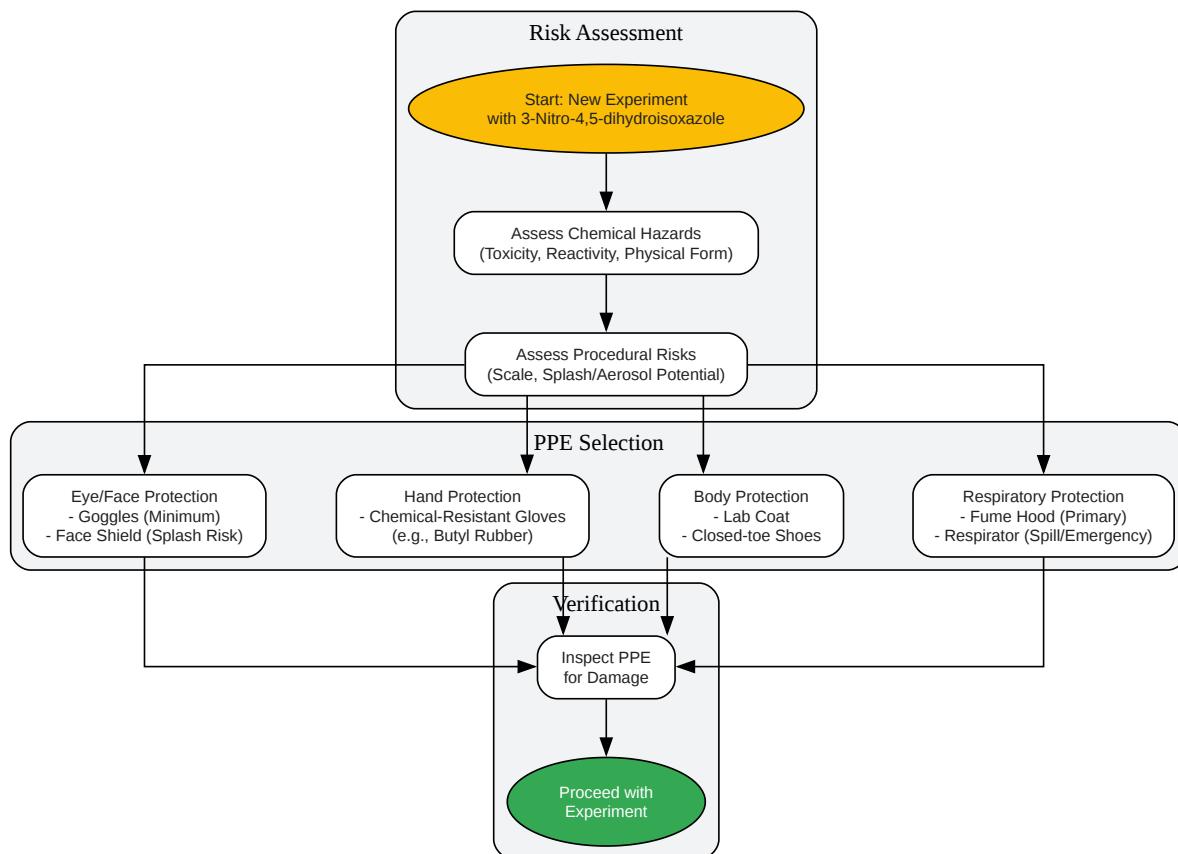
- Evacuate the immediate area.
- Alert colleagues and the area supervisor.
- If the spill is large or you are not trained to handle it, contact your institution's EHS department immediately.
- If the spill is small and you are trained to handle it, wear the appropriate PPE (including respiratory protection).
- Absorb the spill with an inert, non-combustible absorbent material (e.g., sand, vermiculite).
- Collect the absorbed material into a suitable, labeled container for hazardous waste disposal.
- Clean the spill area thoroughly.

First Aid:

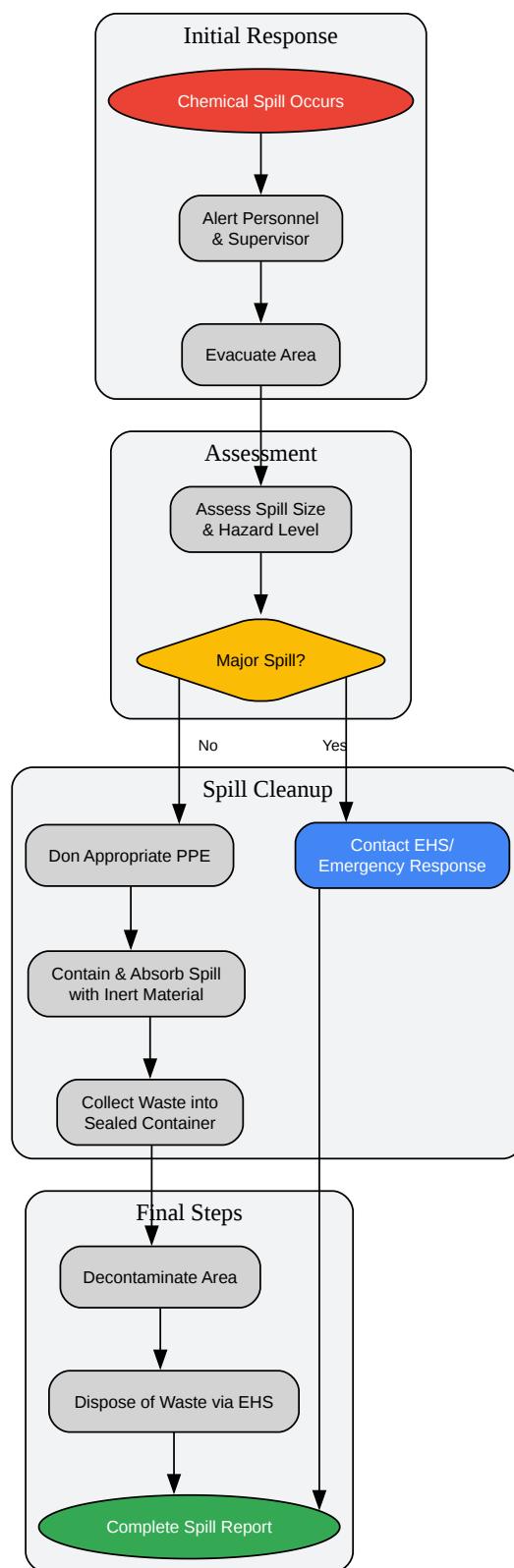
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. Call a poison center or physician if you feel unwell.[6]
- Skin Contact: Wash with plenty of soap and water.[6] If skin irritation occurs, get medical advice/attention.[9]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[9] If eye irritation persists, get medical advice/attention.[9]
- Ingestion: Rinse mouth.[6] Call a poison center or physician if you feel unwell.[6]

Visual Guides

The following diagrams illustrate key decision-making and procedural workflows for handling hazardous chemicals like **3-Nitro-4,5-dihydroisoxazole**.

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Caption: PPE selection workflow for handling hazardous chemicals.

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Caption: General workflow for responding to a chemical spill.

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